

# N-Cyclopentylaniline safety data sheet (SDS)

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## Compound of Interest

Compound Name: *N-Cyclopentylaniline*

CAS No.: 40649-26-1

Cat. No.: B1267050

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An In-depth Technical Guide to the Safety Profile of **N-Cyclopentylaniline**

## Introduction

**N-Cyclopentylaniline** (CAS No: 40649-26-1) is an organic compound with the molecular formula  $C_{11}H_{15}N$ .<sup>[1]</sup><sup>[2]</sup> It consists of a cyclopentyl group bonded to the nitrogen atom of an aniline molecule.<sup>[2]</sup> This secondary amine serves as a potentially valuable intermediate in organic synthesis, with possible applications in the development of pharmaceuticals and materials science.<sup>[2]</sup> Given its toxicological profile, a thorough understanding of its safety data is imperative for researchers, scientists, and drug development professionals to ensure safe handling and mitigate exposure risks.

This technical guide provides a consolidated overview of the safety and hazard information for **N-Cyclopentylaniline**, drawing from available Safety Data Sheets (SDS) and public chemical databases. It presents quantitative data in structured tables, outlines hazard management protocols, and visualizes key safety workflows.

## Hazard Identification and GHS Classification

**N-Cyclopentylaniline** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are acute toxicity via multiple routes of exposure, potential for serious eye damage, and risk of organ damage from repeated exposure.[1][2] The signal word associated with this chemical is "Danger".[1]

The GHS hazard pictograms are:

 Skull and Crossbones  Corrosion  Health Hazard

A summary of the GHS hazard statements is provided in the table below.

Hazard Class	Code	Statement
Flammable Liquids	H227	Combustible liquid[1][2]
Acute Toxicity, Oral	H301	Toxic if swallowed[1][2]
Acute Toxicity, Dermal	H311	Toxic in contact with skin[1][2]
Acute Toxicity, Inhalation	H331	Toxic if inhaled[1][2]
Serious Eye Damage	H318	Causes serious eye damage[1]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure[1][2]
Hazardous to the Aquatic Environment, Long-Term	H412	Harmful to aquatic life with long lasting effects[2]

## Physicochemical and Toxicological Data

Quantitative data is essential for risk assessment and the design of safe experimental procedures. The following tables summarize the key physicochemical and toxicological properties of **N-Cyclopentylaniline**.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	40649-26-1	[1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N	[1][2]
Molecular Weight	161.24 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[2]
Odor	Characteristic amine odor	[2]
Calculated Partition Coefficient (XLogP3)	3.2	[2]

Note: Experimental data for properties like boiling point, melting point, and vapor pressure are not consistently available across public data sources.

Table 2: Toxicological Profile

Endpoint	Classification	Notes
Acute Oral Toxicity	Category 3 (Toxic)	GHS classification H301 indicates high toxicity if ingested.[1][2]
Acute Dermal Toxicity	Category 3 (Toxic)	GHS classification H311 indicates high toxicity from skin contact.[1][2]
Acute Inhalation Toxicity	Category 3 (Toxic)	GHS classification H331 indicates high toxicity if vapors are inhaled.[1][2]
Serious Eye Damage/Irritation	Category 1	GHS classification H318 indicates a risk of serious, irreversible eye damage.[1]

Note: Specific quantitative toxicity values (e.g., LD<sub>50</sub> or LC<sub>50</sub>) are not available in the reviewed sources. The hazard assessment is based on harmonized GHS classifications.

## Experimental Protocols Referenced in Safety Assessments

While full, detailed experimental protocols are not provided in standard Safety Data Sheets, the hazard classifications are derived from standardized tests, typically following guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

- **Acute Toxicity Studies (Oral, Dermal, Inhalation):** The "Toxic" classification (Category 3) is determined by studies that measure the median lethal dose (LD<sub>50</sub> for oral/dermal) or concentration (LC<sub>50</sub> for inhalation) in animal models (e.g., rats, rabbits). These studies likely adhere to OECD Test Guidelines 423 (Acute Oral), 402 (Acute Dermal), and 403 (Acute Inhalation).
- **Eye Damage/Irritation:** The classification for causing serious eye damage is typically based on results from in vivo or in vitro eye irritation tests, such as the OECD Test Guideline 405. These tests assess the potential for a substance to cause severe, irreversible tissue damage to the eye.
- **Partition Coefficient (n-octanol/water):** While the provided value is a calculated one (XLogP3), experimental determination would follow OECD Test Guideline 107 or 117, using methods like the shake-flask or HPLC method, respectively.

## Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when working with **N-Cyclopentylaniline**.

4.1 Exposure Controls and Personal Protective Equipment (PPE) Engineering controls, such as working within a certified chemical fume hood, are the primary means of controlling inhalation exposure. Personal protective equipment serves as a critical secondary barrier.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene) and a lab coat. Ensure contaminated work clothing is not allowed out of the workplace.
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic

vapors.[4]

4.2 First-Aid Measures Immediate action is required in case of exposure.

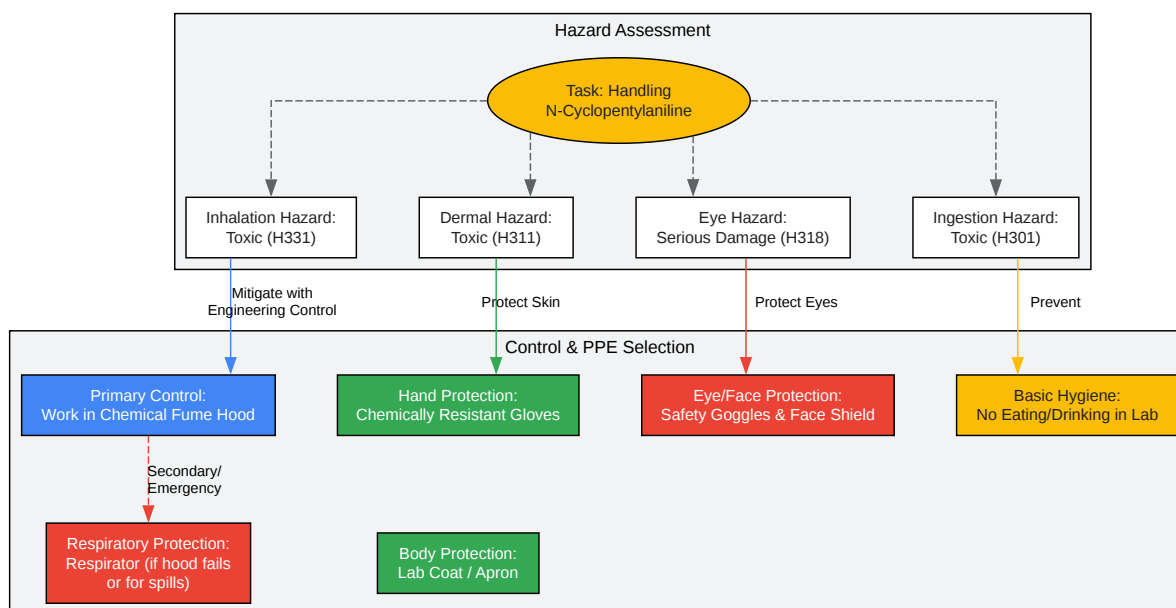
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[3]
- Eye Contact: Immediately rinse eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

4.3 Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: The substance is a combustible liquid.[1][2] Combustion may produce hazardous carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[4]
- Accidental Release: Evacuate personnel to a safe area. Ensure adequate ventilation and eliminate all ignition sources. Use personal protective equipment. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[3]

## Visualized Safety Workflow: PPE Selection

The following diagram outlines the logical workflow for selecting the appropriate Personal Protective Equipment (PPE) when handling **N-Cyclopentylaniline**, based on its known hazards.



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Figure 1: PPE Selection Workflow for **N-Cyclopentylaniline**.

## Conclusion

**N-Cyclopentylaniline** is a valuable chemical intermediate with a significant hazard profile. Its acute toxicity via oral, dermal, and inhalation routes, combined with its potential to cause serious eye damage and long-term organ effects, necessitates the use of stringent engineering controls and a comprehensive suite of personal protective equipment. All personnel must be thoroughly trained on its hazards and the corresponding emergency procedures before handling this substance.

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## References

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